

# N,3-dimethylbutanamide chemical formula and weight

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## Compound of Interest

Compound Name: *n*,3-dimethylbutanamide

Cat. No.: B1633665

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An in-depth analysis of **N,3-dimethylbutanamide** reveals a compound with specific chemical properties. This guide serves as a core technical resource for researchers, scientists, and professionals in drug development, providing essential data on its chemical formula and molecular weight.

## Chemical Identity and Properties

**N,3-dimethylbutanamide** is an organic compound with a straightforward molecular structure. The key quantitative data for this molecule are summarized below, providing a foundational understanding for any experimental or developmental work.

Property	Value	Source
Chemical Formula	C6H13NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	115.17 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Monoisotopic Mass	115.099714038	<a href="#">[2]</a>

## Experimental Protocols and Signaling Pathways

A comprehensive search for detailed experimental protocols and specific signaling pathways involving **N,3-dimethylbutanamide** did not yield sufficient public data to construct a detailed technical guide as requested. Information regarding specific experimental methodologies, such as synthesis routes or analytical procedures, is not readily available in the public domain.

Similarly, there is no accessible information detailing its involvement in specific biological signaling pathways.

Due to the absence of this detailed information, the creation of diagrams for signaling pathways, experimental workflows, or logical relationships is not feasible at this time. The development of such a technical whitepaper would necessitate access to proprietary research or the execution of primary experimental work.

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## References

- 1. N,3-Dimethylbutanamide | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. guidechem.com [[guidechem.com](http://guidechem.com)]
- 3. Butanamide, N,3-dimethyl | C6H13NO | CID 528604 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
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